

# In-Depth Technical Guide: 2-Chloro-3-iodophenol

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## Compound of Interest

Compound Name: 2-Chloro-3-iodophenol

Cat. No.: B1312723

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CAS Number: 666727-31-7

This technical guide provides a comprehensive overview of **2-Chloro-3-iodophenol**, a halogenated aromatic compound of interest to researchers, scientists, and professionals in the field of drug development. This document collates available data on its chemical and physical properties, safety information, a representative synthetic protocol, and discusses its potential biological activities based on related compounds.

## Chemical and Physical Properties

**2-Chloro-3-iodophenol** is a substituted phenol containing both chlorine and iodine atoms on the aromatic ring. Its unique substitution pattern can influence its chemical reactivity and biological interactions. A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source(s)
CAS Number	666727-31-7	[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClIO	[1]
Molecular Weight	254.45 g/mol	[1]
Boiling Point	285.3 °C at 760 mmHg	N/A
Flash Point	126.4 °C	N/A
Density	2.087 g/cm <sup>3</sup>	N/A
Refractive Index	1.677	N/A

## Safety and Handling

**2-Chloro-3-iodophenol** is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **2-Chloro-3-iodophenol** is not readily available in the searched literature, a representative methodology can be constructed based on established procedures for the synthesis of similar halogenated phenols. The following is a plausible, generalized workflow for its preparation.

## Representative Synthesis of 2-Chloro-3-iodophenol

This protocol is based on the general principles of electrophilic aromatic substitution on phenols.

Materials:

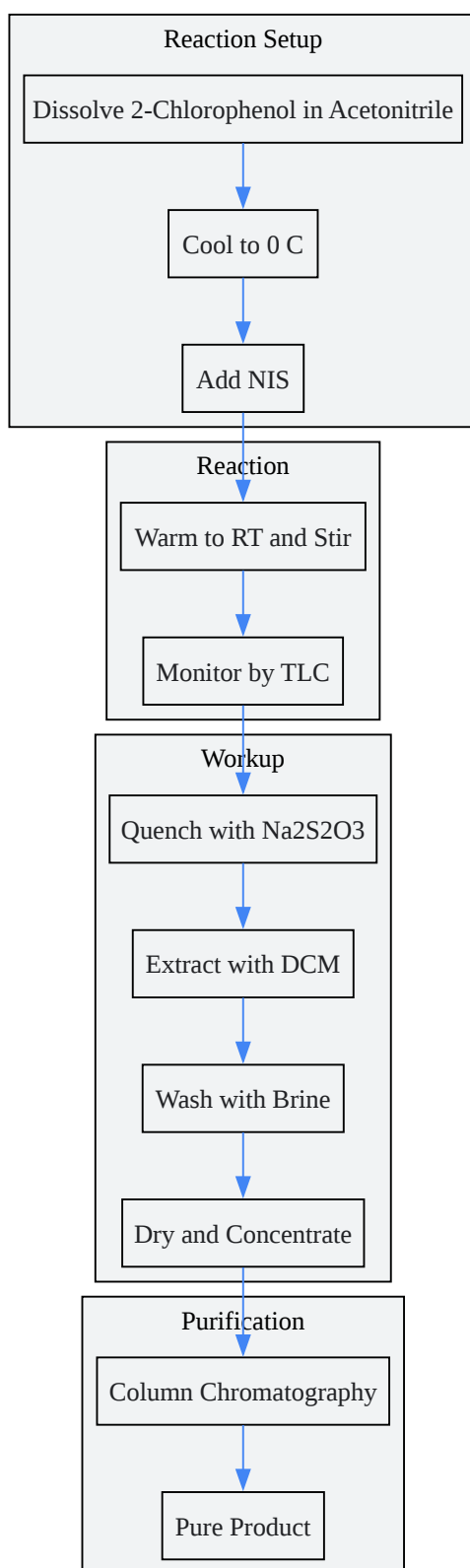
- 2-Chlorophenol
- N-Iodosuccinimide (NIS)
- Acetonitrile (anhydrous)
- Dichloromethane
- Saturated aqueous sodium thiosulfate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-chlorophenol (1 equivalent) in anhydrous acetonitrile.
- Cool the solution to 0 °C in an ice bath.

- Add N-Iodosuccinimide (NIS) (1.1 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **2-Chloro-3-iodophenol**.

Workflow Diagram:



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Representative synthesis workflow for **2-Chloro-3-iodophenol**.

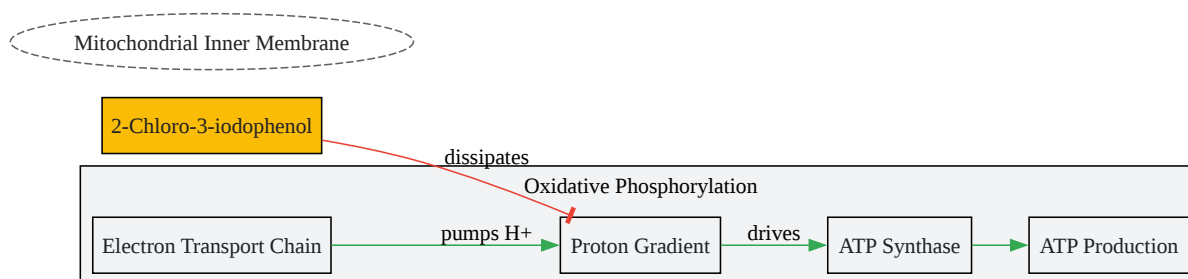
## Potential Biological Activity and Signaling Pathways

Specific studies on the biological activity or the signaling pathways affected by **2-Chloro-3-iodophenol** are not extensively documented in the available literature. However, the biological action of the broader class of chlorophenols has been investigated.

Chlorinated phenols are known to exhibit a range of biological effects, with toxicity generally increasing with the degree of chlorination.[2] Higher chlorinated phenols have been shown to interfere with oxidative phosphorylation, a critical cellular process for energy production.[2] This effect is thought to be attributed to the chlorophenate ion.[2] The convulsant action observed with some lower chlorinated phenols is likely associated with the undissociated molecule.[2]

Given its structure, **2-Chloro-3-iodophenol** could potentially act as an uncoupler of oxidative phosphorylation in mitochondria, similar to other toxic chlorophenols.[3] This would involve the dissipation of the proton gradient across the inner mitochondrial membrane, leading to a disruption of ATP synthesis.

Hypothesized Mechanism of Action:



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Hypothesized disruption of oxidative phosphorylation.

It is important to note that this is a generalized mechanism for toxic chlorophenols, and specific experimental validation for **2-Chloro-3-iodophenol** is required. Further research is needed to elucidate the precise biological targets and signaling pathways modulated by this compound.

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## References

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- 2. The biological action of chlorophenols - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Chloro-3-iodophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312723#2-chloro-3-iodophenol-cas-number]

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